

L-651,896: A Technical Guide to a Potent 5-Lipoxygenase Inhibitor

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Compound of Interest

Compound Name: L-651896

Cat. No.: B1673812

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Introduction

L-651,896, with the chemical name 2,3-dihydro-6-[3-(2-hydroxymethyl)phenyl-2-propenyl]-5-benzofuranol, is a novel anti-inflammatory agent that has demonstrated significant inhibitory activity against 5-lipoxygenase (5-LO). This enzyme plays a crucial role in the biosynthesis of leukotrienes, which are potent lipid mediators of inflammation. By targeting 5-LO, L-651,896 effectively reduces the production of these pro-inflammatory molecules, making it a compound of interest for the development of treatments for various inflammatory conditions, including skin diseases. This technical guide provides a comprehensive overview of L-651,896, including its mechanism of action, quantitative inhibitory data, and detailed experimental protocols for its evaluation.

Chemical and Physical Properties

L-651,896 is a benzofuran derivative with the following properties:

Property	Value
IUPAC Name	(E)-2-((3-(5-hydroxy-2,3-dihydrobenzofuran-6-yl)prop-1-en-1-yl)benzyl) alcohol
Molecular Formula	C ₁₈ H ₁₈ O ₃
Molecular Weight	282.33 g/mol
SMILES	<chem>c1ccc(CO)c(c1)/C=C/Cc2cc3c(CCO3)cc2O</chem>
InChI	InChI=1S/C18H18O3/c19-12-16-5-2-1-4-13(16)6-3-7-14-11-18-15(8-9-21-18)10-17(14)20/h1-6,10-11,19-20H,7-9,12H2/b6-3+
InChIKey	RRKABGWFFMSVQH-ZZXKWWIFSA-N

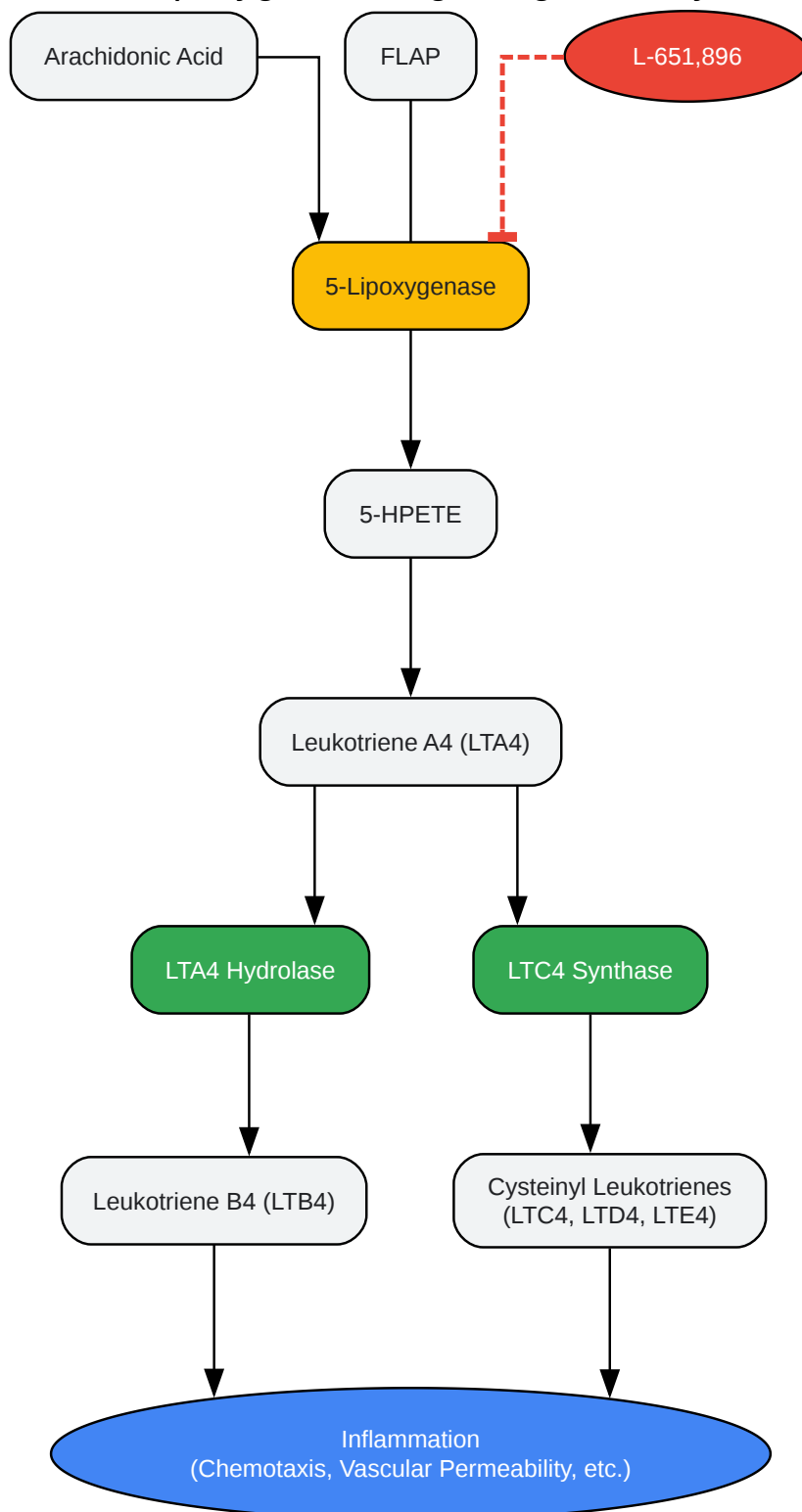
Mechanism of Action: Inhibition of the 5-Lipoxygenase Pathway

L-651,896 exerts its anti-inflammatory effects by directly inhibiting the 5-lipoxygenase enzyme. The 5-LO pathway is a critical component of the arachidonic acid cascade, which is responsible for the production of a variety of inflammatory mediators.

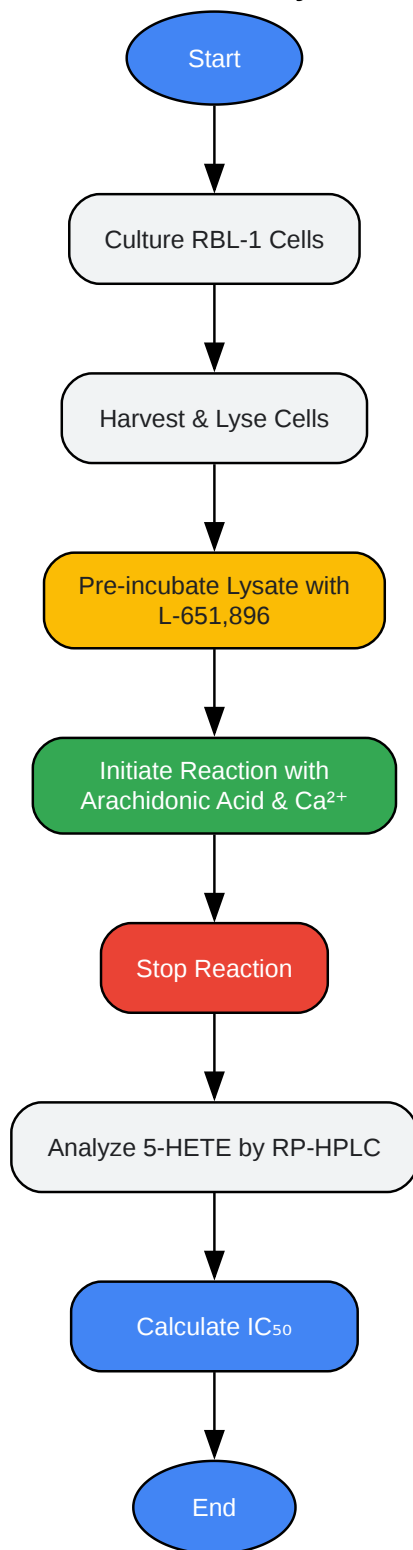
The 5-Lipoxygenase Signaling Pathway

Cellular stimulation by various inflammatory signals leads to the release of arachidonic acid from the cell membrane by phospholipase A₂. The 5-lipoxygenase activating protein (FLAP) then presents arachidonic acid to the 5-lipoxygenase enzyme. 5-LO catalyzes the conversion of arachidonic acid into 5-hydroperoxyeicosatetraenoic acid (5-HPETE), which is an unstable intermediate. 5-HPETE is subsequently converted to leukotriene A₄ (LTA₄). LTA₄ can then be metabolized into either leukotriene B₄ (LTB₄) by LTA₄ hydrolase or into the cysteinyl leukotrienes (LTC₄, LTD₄, and LTE₄) by LTC₄ synthase. These leukotrienes are potent mediators of inflammation, contributing to processes such as chemotaxis, increased vascular permeability, and bronchoconstriction. L-651,896 acts by inhibiting the initial step in this cascade, the conversion of arachidonic acid to 5-HPETE by 5-lipoxygenase.

5-Lipoxygenase Signaling Pathway



5-LO Inhibition Assay Workflow

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